

Preparation of 3'-Methyl-4-dimethylaminoazobenzene solution for experiments

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Compound of Interest

Compound Name: 3'-Methyl-4-dimethylaminoazobenzene

Cat. No.: B1195842

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Application Notes and Protocols for 3'-Methyl-4-dimethylaminoazobenzene

For Researchers, Scientists, and Drug Development Professionals

Introduction

3'-Methyl-4-dimethylaminoazobenzene (3'-Me-DAB) is a potent hepatocarcinogen widely utilized in experimental models of liver cancer.^[1] Its ability to induce hepatocellular carcinoma in laboratory animals makes it a valuable tool for studying the mechanisms of carcinogenesis, evaluating potential chemotherapeutic agents, and developing novel diagnostic approaches. This document provides detailed protocols for the preparation of 3'-Me-DAB solutions for experimental use, along with relevant physicochemical data and a summary of its mechanism of action.

Physicochemical and Safety Data

Proper handling and storage of 3'-Me-DAB are crucial due to its hazardous nature. It is classified as a carcinogen and is toxic if swallowed.^[2] All procedures should be conducted in a certified chemical fume hood, and appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, must be worn.

A summary of key quantitative data for **3'-Methyl-4-dimethylaminoazobenzene** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₇ N ₃	[3]
Molecular Weight	239.32 g/mol	[3]
Appearance	Yellow to orange powder	[4]
Melting Point	118-121 °C	
Solubility in Water	Poor	[1]
Solubility in Organic Solvents	Soluble in Dimethyl sulfoxide (DMSO), ethanol, methanol, benzene, chloroform, ether, and oils.	[2][5]
Storage of Powder	Store at 2-8°C in a dry, well-ventilated place.	[6]
In vivo administration (rats)	0.06% in diet	[7]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **3'-Methyl-4-dimethylaminoazobenzene** in dimethyl sulfoxide (DMSO). This stock solution can be used for a variety of in vitro and in vivo experiments, with appropriate further dilution.

Materials:

- **3'-Methyl-4-dimethylaminoazobenzene** (CAS No. 55-80-1)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Chemical fume hood
- Appropriate personal protective equipment (PPE)

Procedure:

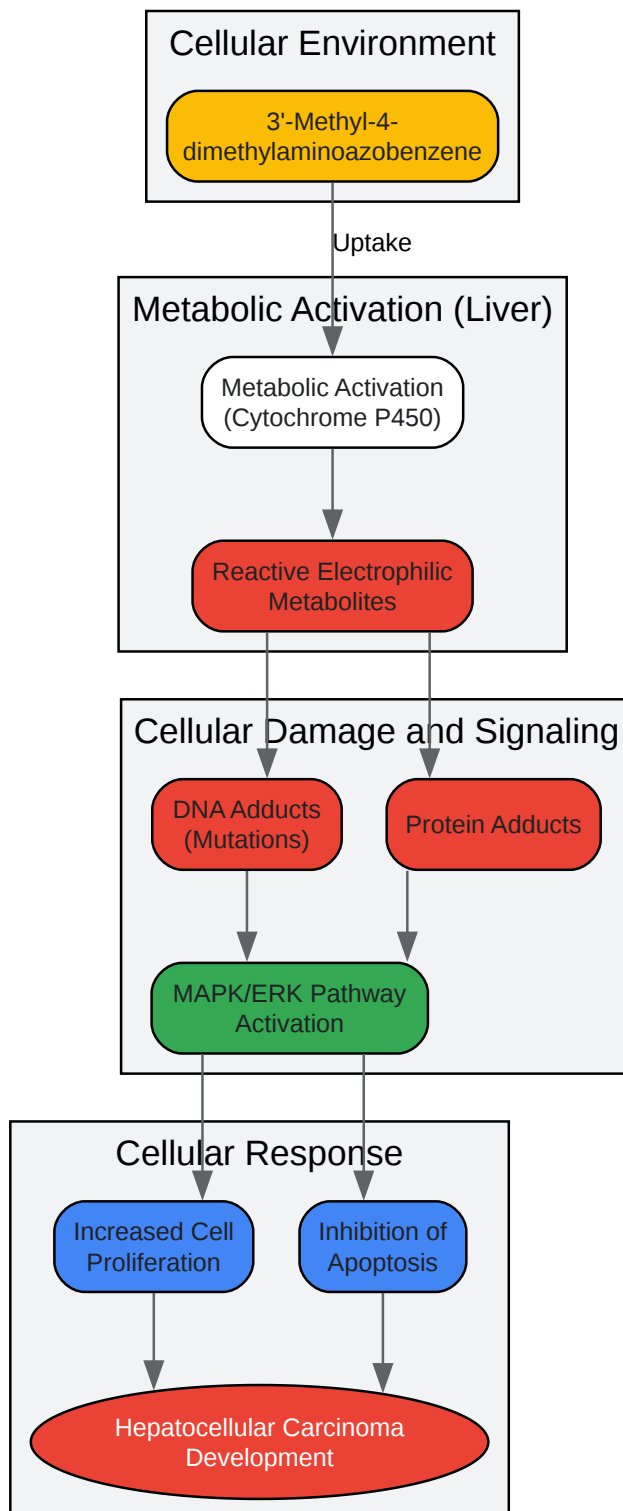
- **Pre-weighing Preparation:** In a chemical fume hood, bring the **3'-Methyl-4-dimethylaminoazobenzene** container to room temperature before opening to prevent condensation.
- **Weighing:** Carefully weigh out 2.39 mg of **3'-Methyl-4-dimethylaminoazobenzene** powder on a calibrated analytical balance.
- **Dissolution:** Transfer the weighed powder to a sterile amber vial. Add 1 mL of anhydrous DMSO to the vial.
- **Mixing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to dissolve the powder. If complete dissolution is not achieved, sonicate the vial in a water bath for 5-10 minutes. Visually inspect the solution to ensure no particulate matter remains.
- **Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage. For short-term storage (up to one week), the solution can be stored at 4°C. Protect the solution from light at all times.

Mechanism of Action and Signaling Pathway

The carcinogenic activity of **3'-Methyl-4-dimethylaminoazobenzene** is initiated by its metabolic activation in the liver. This process, primarily mediated by cytochrome P450 enzymes, converts 3'-Me-DAB into highly reactive electrophilic metabolites. These metabolites can then form covalent adducts with cellular macromolecules, including DNA and proteins, leading to mutations and cellular damage that can initiate tumorigenesis.

One of the key signaling pathways implicated in 3'-Me-DAB-induced hepatocarcinogenesis is the Mitogen-Activated Protein Kinase (MAPK) / Extracellular signal-regulated kinase (ERK) pathway.[8] Studies have shown a significant increase in the activity and expression of MAPK in hepatocellular carcinoma induced by 3'-Me-DAB in rat models.[8] This pathway plays a critical role in regulating cell proliferation, differentiation, and survival, and its aberrant activation is a hallmark of many cancers.

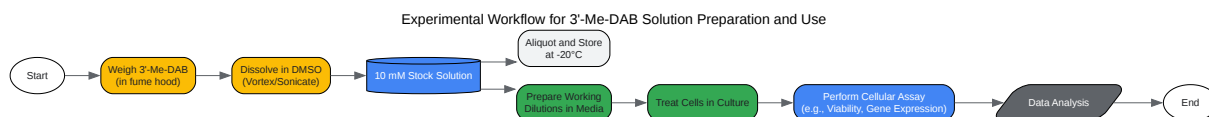
Simplified Signaling Pathway of 3'-Me-DAB-Induced Hepatocarcinogenesis

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Caption: 3'-Me-DAB carcinogenesis pathway.

Experimental Workflow

The following diagram outlines the general workflow for preparing and using a **3'-Methyl-4-dimethylaminoazobenzene** solution in a typical in vitro cell-based assay.



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Caption: Workflow for 3'-Me-DAB experiments.

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